(R)-1,4-Oxazepan-6-ol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*(R)-1,4-oxazepan-6-ol*
CAS No.:	*1022915-33-8*
Cat. No.:	*B1426250*

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Executive Summary

(R)-1,4-Oxazepan-6-ol (CAS: 1022915-33-8) is a chiral, seven-membered heterocyclic building block increasingly utilized in modern medicinal chemistry. Unlike its six-membered morpholine analogs, the 1,4-oxazepane ring offers unique conformational flexibility, allowing it to adopt "twist-chair" or "twist-boat" conformations that can maximize binding affinity in sterically demanding enzyme pockets.

This guide details the synthesis, physicochemical properties, and pharmaceutical applications of this scaffold, specifically focusing on its role as a precursor for Rho-associated kinase (ROCK) inhibitors, RIPK1 antagonists, and triple monoamine reuptake inhibitors.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

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Property	Data
IUPAC Name	(6R)-1,4-oxazepan-6-ol
CAS Number	1022915-33-8
Molecular Formula	$C_5H_{11}NO_2$
Molecular Weight	117.15 g/mol
Chirality	R-enantiomer (C6 position)
Appearance	Viscous oil or low-melting solid (hygroscopic)
pKa (Conjugate Acid)	~8.5 (Secondary amine)
Solubility	Highly soluble in water, MeOH, DMSO; moderate in DCM.
Key Derivatives	N-Boc, N-Benzyl, N-Fmoc protected forms (commercial standards).

Synthetic Methodologies

The synthesis of the 7-membered oxazepane ring is thermodynamically less favorable than 5- or 6-membered rings due to entropic factors and transannular strain. Therefore, successful protocols rely on kinetic control or ring-expansion strategies.

Protocol A: The Aziridinium Ring-Expansion Route (Primary Industrial Route)

This method utilizes the "chiral pool" strategy, starting from inexpensive (R)-epichlorohydrin. It proceeds via a bicyclic aziridinium intermediate which undergoes regioselective ring opening.

Mechanism:

- Alkylation: Reaction of N-benzylethanolamine with (R)-epichlorohydrin yields the chlorohydrin intermediate.
- Activation: Under internal nucleophilic attack, the nitrogen displaces the chloride to form a strained aziridinium cation.

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- Ring Expansion: The hydroxyl group of the ethanolamine side chain attacks the aziridinium ion. While attack at the less hindered carbon yields a morpholine, specific conditions (dilution, temperature) can favor the 7-endo-tet attack to yield the 1,4-oxazepane.

Step-by-Step Experimental Workflow:

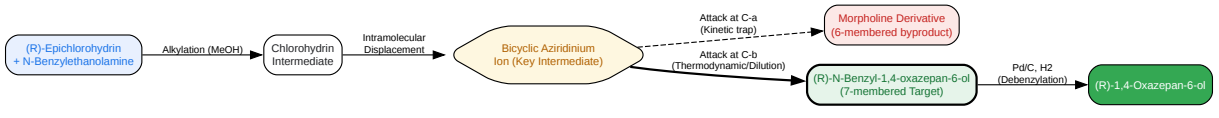
- Step 1: Dissolve N-benzylethanolamine (1.0 eq) in MeOH at 0°C. Slowly add (R)-epichlorohydrin (1.1 eq). Stir for 12 h to form the chlorohydrin adduct.
- Step 2: Cyclization. Treat the adduct with t-BuOK (2.5 eq) in dilute t-BuOH or THF (high dilution is critical to prevent intermolecular polymerization). Heat to 60°C for 4-6 hours.
- Step 3: Purification. The product is often a mixture of the 7-membered oxazepane and 6-membered morpholine. Separation requires column chromatography (SiO_2, DCM:MeOH gradient).
- Step 4: Deprotection. Hydrogenolysis (H_2, Pd/C, MeOH) yields the free amine **(R)-1,4-oxazepan-6-ol**.

Protocol B: Enzymatic Resolution

For high enantiomeric excess (>99% ee), racemic 1,4-oxazepan-6-ol derivatives can be resolved using lipases (e.g., Candida antarctica Lipase B) for selective acylation of the hydroxyl group, though this is less atom-efficient than the chiral pool method.

Visualizing the Synthesis Mechanism

The following diagram illustrates the critical aziridinium intermediate pathway, highlighting the regioselectivity required to obtain the 7-membered ring over the morpholine byproduct.



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Caption: Mechanistic pathway for the synthesis of **(R)-1,4-oxazepan-6-ol** via the aziridinium ion expansion strategy.

Medicinal Chemistry Applications

The **(R)-1,4-oxazepan-6-ol** scaffold acts as a "privileged structure" in several therapeutic areas.

A. ROCK Inhibitors (Glaucoma & Neuroregeneration)[6]

- Target: Rho-associated protein kinase (ROCK I/II).
- Mechanism: Fused benzo[f][1,4]oxazepin-5(2H)-one derivatives serve as ATP-competitive inhibitors. The 7-membered ring positions the inhibitor to interact with the hinge region of the kinase while the hydroxyl group (or its derivatives) can form H-bonds with Asp residues in the active site.
- Significance: These inhibitors lower intraocular pressure (IOP) by increasing aqueous humor outflow.[1]

B. RIPK1 Inhibitors (Inflammation)[7]

- Target: Receptor-Interacting Protein Kinase 1 (RIPK1).[2][3]
- Mechanism: Benzo[b][1,4]oxazepin-4-ones bind to an allosteric pocket (DLG-out conformation). The chirality at the C6 position (or equivalent in the fused system) is crucial for species selectivity (Primate vs. Rodent) and potency.
- Drug Candidates: GSK'481 and related analogs utilize this core.

C. Triple Reuptake Inhibitors (Depression)[3]

- Target: SERT, NET, and DAT transporters.
- Mechanism: The flexible oxazepane ring allows the molecule to span the binding sites of all three monoamine transporters more effectively than rigid piperidine analogs.

Structure-Activity Relationship (SAR) Diagram

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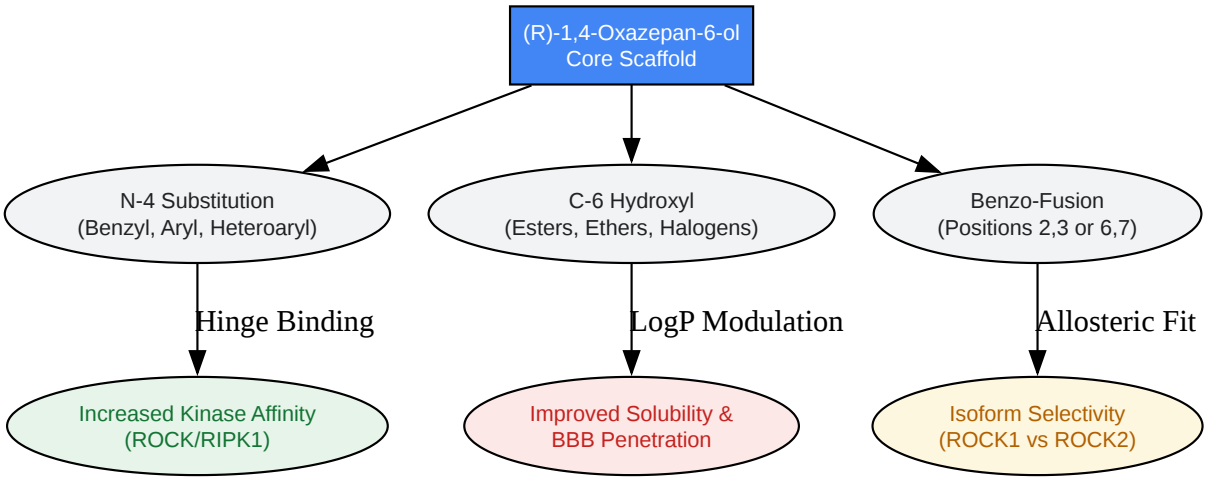

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Caption: SAR map illustrating how modifications to the **(R)-1,4-oxazepan-6-ol** core influence pharmacological outcomes.

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